

An In-depth Technical Guide to Phase Identification in AZ66 Magnesium Alloy

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Compound of Interest

Compound Name: AZ66

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This guide provides a comprehensive overview of the phases present in the as-cast **AZ66** magnesium alloy, a material of interest for various high-performance applications.

Understanding the phase composition and microstructure is critical for predicting and controlling its mechanical properties and performance. This document details the constituent phases, their characteristics, and the experimental protocols for their identification and quantification.

Introduction to Phases in AZ66 Magnesium Alloy

The nominal composition of **AZ66** alloy is approximately 6% aluminum (Al), 6% zinc (Zn), and the balance magnesium (Mg). In its as-cast condition, the microstructure of **AZ66** is characterized by a dendritic structure consisting of a primary magnesium solid solution and a network of secondary intermetallic phases located at the grain boundaries and interdendritic regions.

The primary phases identified in as-cast **AZ66** alloy are:

- α -Mg (Alpha-Magnesium): This is the primary solid solution matrix with a hexagonal close-packed (HCP) crystal structure. It is the most abundant phase and forms the dendrites during solidification. Alloying elements such as aluminum and zinc are dissolved in the magnesium matrix, providing solid-solution strengthening.

- γ -Mg₁₇Al₁₂ (Gamma Phase): This is a common intermetallic phase in Mg-Al based alloys. It has a body-centered cubic (BCC) crystal structure and typically precipitates at the grain boundaries. In as-cast AZ alloys, it often appears as a divorced eutectic with the α -Mg phase.
- τ -Mg₃₂(Al,Zn)₄₉ (Tau Phase): This is a complex ternary intermetallic phase with a body-centered cubic (BCC) crystal structure. The presence and morphology of the τ -phase are highly dependent on the Zn/Al ratio in the alloy.
- Φ -phase: Some studies on Mg-Al-Zn alloys also report the presence of a Φ -phase, which is another ternary intermetallic compound.

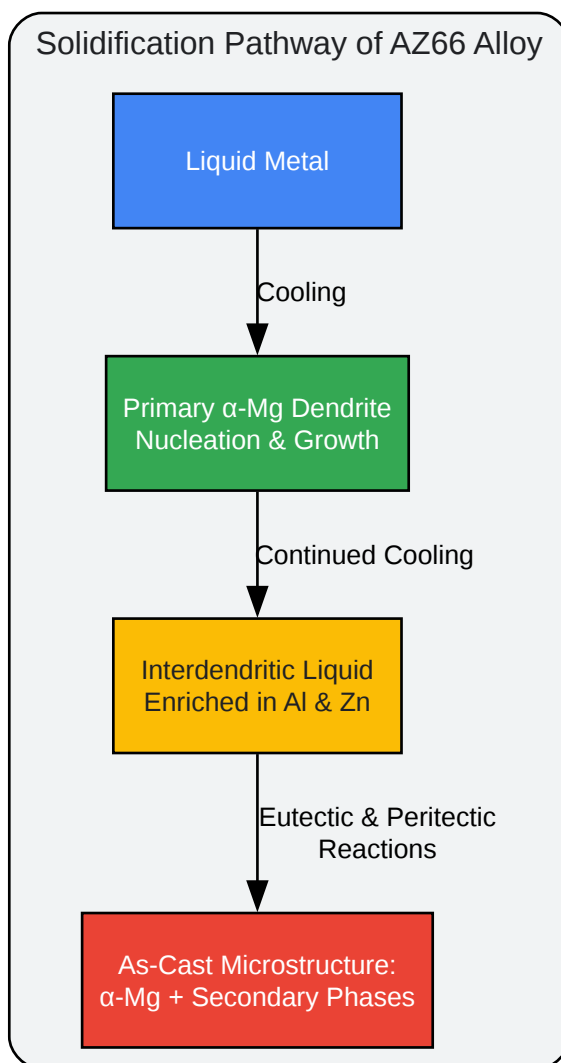
Quantitative Phase Analysis

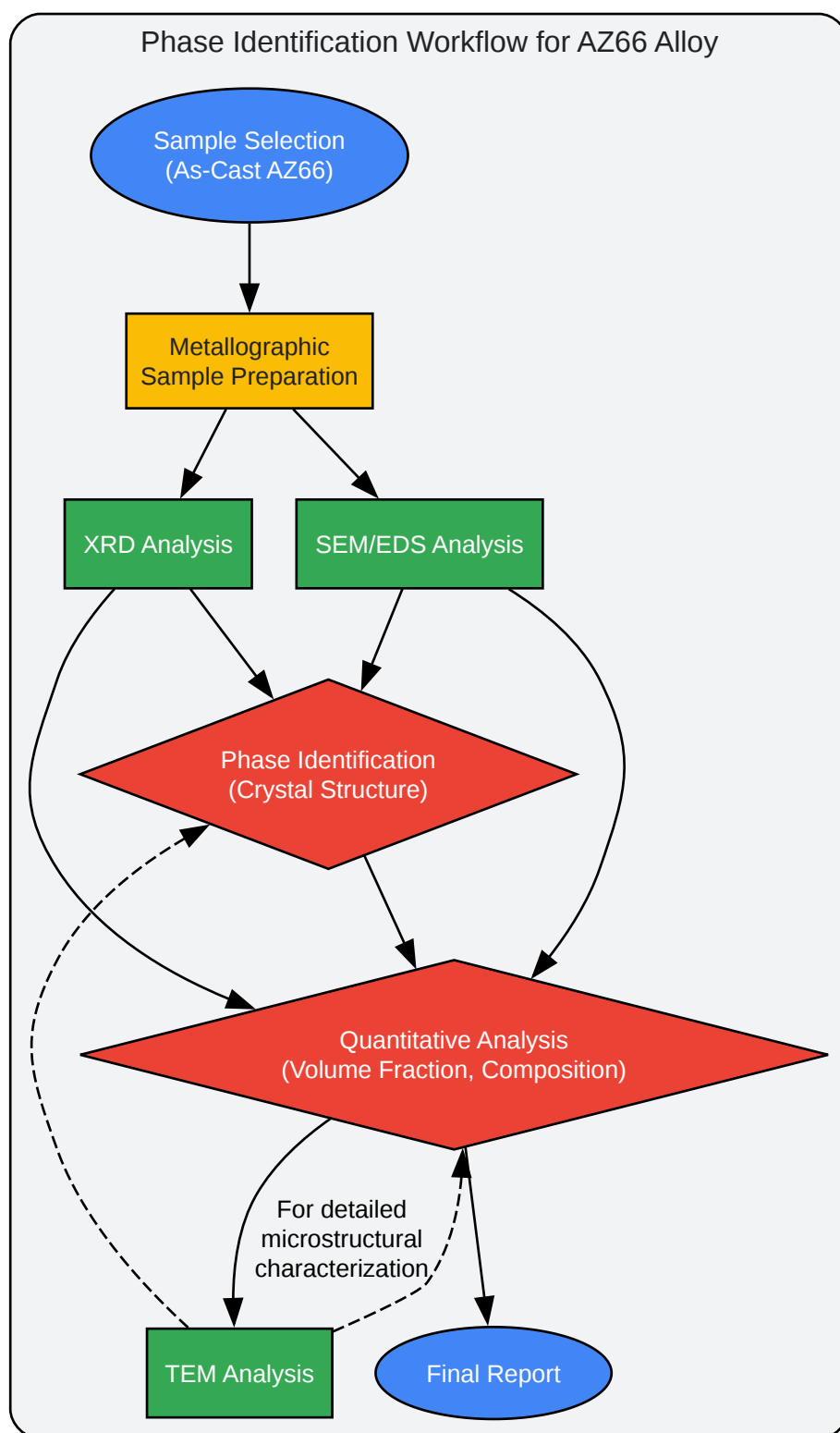
A precise understanding of the volume fraction and composition of each phase is crucial for correlating the microstructure with the alloy's properties. The following table summarizes the typical quantitative data for the phases found in as-cast Mg-Al-Zn alloys with compositions similar to **AZ66**. It is important to note that the exact values for a specific **AZ66** cast can vary depending on the precise chemical composition and cooling rate during solidification.

Phase Name	Crystal Structure	Lattice Parameter (a)	Typical Volume Fraction (%)	Typical Chemical Composition (at. %)
α -Mg	Hexagonal Close-Packed (HCP)	$a \approx 0.321 \text{ nm}$, $c \approx 0.521 \text{ nm}$	80 - 90	Mg-rich, with dissolved Al and Zn
γ -Mg ₁₇ Al ₁₂	Body-Centered Cubic (BCC)	$a \approx 1.056 \text{ nm}$	5 - 15	Mg: ~58-60, Al: ~40-42
τ -Mg ₃₂ (Al,Zn) ₄₉	Body-Centered Cubic (BCC)	$a \approx 1.416 \text{ nm}$	1 - 5	Varies with Zn/Al ratio

Solidification Pathway of AZ66 Alloy

The solidification of **AZ66** alloy from the liquid state follows a predictable sequence of phase transformations. This pathway determines the final microstructure of the as-cast alloy. The process begins with the nucleation and growth of the primary α -Mg dendrites, enriching the remaining liquid with alloying elements. As the temperature decreases, the interdendritic liquid reaches compositions that lead to the formation of secondary intermetallic phases.





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